

Safeguarding Your Research: A Comprehensive Guide to Handling STING-IN-2

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: STING-IN-2

Cat. No.: B15605846

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Essential safety protocols and operational guidance for researchers and drug development professionals working with the potent and covalent STING inhibitor, **STING-IN-2**.

This guide provides critical safety and logistical information for the proper handling and disposal of **STING-IN-2** (C-170), a substance identified as a potent inhibitor of both mouse and human STING (mmSTING and hsSTING). Adherence to these procedures is paramount to ensure a safe laboratory environment and the integrity of your research.

Hazard Identification and Personal Protective Equipment (PPE)

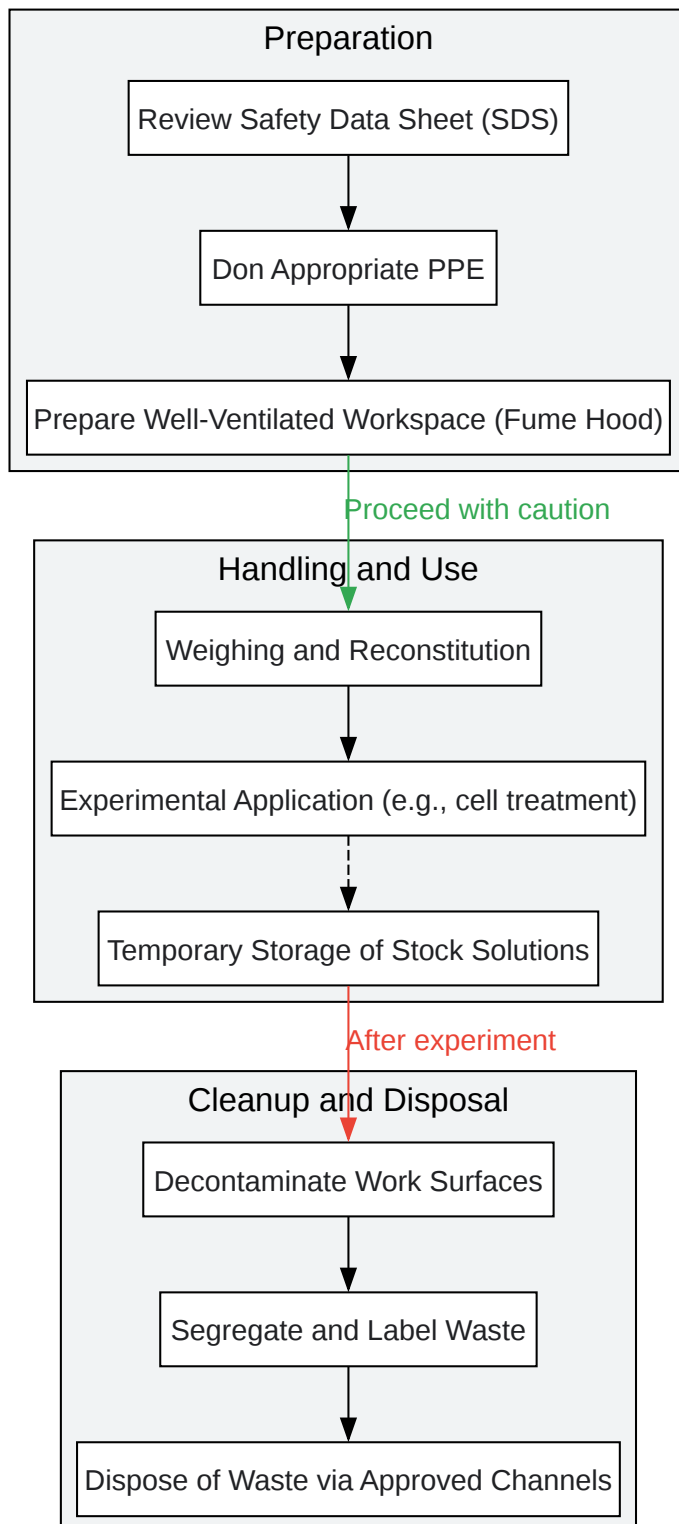
STING-IN-2 is classified with significant health hazards, necessitating stringent safety measures. The following table summarizes the hazard statements and the corresponding mandatory personal protective equipment.

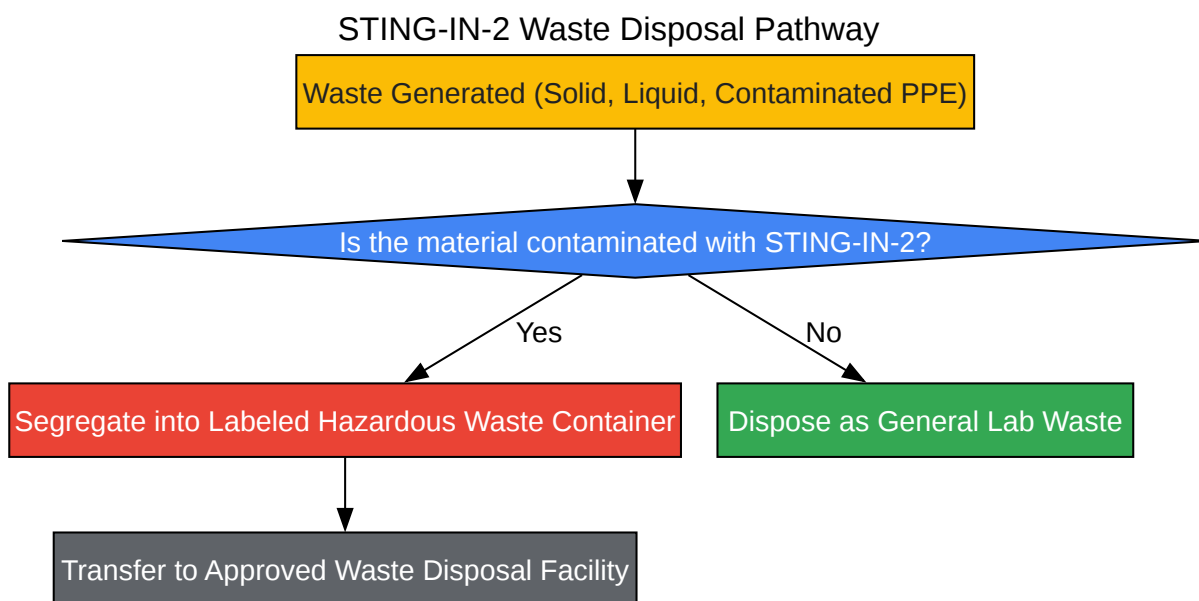
Hazard Statement	GHS Classification	Recommended Personal Protective Equipment (PPE)
Fatal if swallowed or in contact with skin.	Acute Toxicity (Oral), Cat. 1; Acute Toxicity (Dermal), Cat. 2	Gloves: Chemical-resistant, impervious gloves (e.g., Nitrile rubber). Protective Clothing: Lab coat, long-sleeved garments, and closed-toe shoes. Consider a chemical-resistant apron and sleeves for larger quantities.
Causes serious eye damage.	Serious Eye Damage, Cat. 1	Eye Protection: Safety glasses with side-shields or chemical safety goggles. Face Protection: Use a face shield in addition to goggles when there is a splash hazard.
Causes skin irritation.	Skin Irritation, Cat. 2	Gloves and Protective Clothing: As listed above to prevent skin contact.
May cause respiratory irritation.	STOT - Single Exposure, Cat. 3	Respiratory Protection: Use only in a well-ventilated area. If dusts are generated, a NIOSH-approved particulate respirator is required. Work in a chemical fume hood is strongly recommended.

Experimental Workflow: Handling STING-IN-2

The following diagram outlines the essential steps for safely handling **STING-IN-2** from receipt to disposal. Adherence to this workflow is critical to minimize exposure risk.

Experimental Workflow for Handling STING-IN-2





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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com